

(-)-Enitociclib solubility issues in aqueous buffer

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Compound of Interest

Compound Name: (-)-Enitociclib

Cat. No.: B1678949

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Technical Support Center: (-)-Enitociclib

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and use of **(-)-Enitociclib**, with a focus on addressing its aqueous solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is **(-)-Enitociclib** and what is its mechanism of action?

A1: **(-)-Enitociclib** (also known as BAY 1251152 or VIP152) is a potent and highly selective inhibitor of Cyclin-Dependent Kinase 9 (CDK9).^{[1][2][3]} CDK9 is a key component of the positive transcription elongation factor b (P-TEFb) complex.^{[1][4]} By inhibiting CDK9, **(-)-Enitociclib** blocks the phosphorylation of the C-terminal domain of RNA Polymerase II, which in turn prevents transcriptional elongation of many genes, including those encoding anti-apoptotic proteins like Mcl-1 and oncogenes such as MYC.^{[1][2][3][5]} This disruption of transcription can lead to cell cycle arrest and apoptosis in cancer cells that are highly dependent on these short-lived proteins.^{[5][6]}

Q2: What are the basic physicochemical properties of **(-)-Enitociclib**?

A2: Below is a summary of the key physicochemical properties of **(-)-Enitociclib**.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ F ₂ N ₄ O ₂ S	[6]
Molecular Weight	404.43 g/mol	[1][6]
Appearance	Solid powder	N/A
XLogP3	4.2	[6]

Q3: What is the solubility of **(-)-Enitociclib** in common solvents?

A3: **(-)-Enitociclib** is known to have poor aqueous solubility. The table below summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Reference
DMSO	81 mg/mL (200.28 mM)	[1]
Water	Insoluble	[1]
Ethanol	Insoluble	[1]

Q4: What is the recommended method for preparing a stock solution of **(-)-Enitociclib**?

A4: The recommended solvent for preparing a stock solution of **(-)-Enitociclib** is high-quality, anhydrous dimethyl sulfoxide (DMSO).[1] It is advisable to prepare a concentrated stock solution (e.g., 10 mM to 81 mg/mL) in DMSO.[1][2] This stock solution can then be aliquoted and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles.[7][8]

Troubleshooting Guide: Aqueous Solubility Issues

This guide addresses common problems encountered when preparing aqueous working solutions of **(-)-Enitociclib** from a DMSO stock.

Problem: Precipitation occurs when diluting the DMSO stock solution into aqueous buffer or cell culture medium.

This is a common issue due to the hydrophobic nature of **(-)-Enitociclib**. Here are several strategies to mitigate this problem:

Strategy	Detailed Explanation
Stepwise Dilution	Avoid adding the concentrated DMSO stock directly into a large volume of aqueous buffer. Instead, perform serial dilutions. First, create an intermediate dilution of the DMSO stock in a small volume of the aqueous buffer. Then, add this intermediate dilution to the final volume. This gradual change in solvent polarity can help keep the compound in solution. [7]
Maintain Low Final DMSO Concentration	It is crucial to keep the final concentration of DMSO in your assay low, typically below 0.5%, to avoid solvent-induced cytotoxicity and to minimize its effect on the experiment. [1] [7] Always include a vehicle control with the same final DMSO concentration in your experiments.
Pre-warm the Aqueous Medium	Pre-warming the cell culture medium or buffer to 37°C before adding the (-)-Enitociclib stock solution can sometimes improve solubility and prevent precipitation. [9] [10]
Gentle Mixing	When adding the stock solution to the aqueous medium, do so slowly and with gentle agitation (e.g., swirling the tube or flask) to ensure rapid and uniform mixing. [9] [10]
Sonication	If precipitation still occurs, gentle sonication in a water bath for a short period may help to redissolve the compound. [8] However, be cautious as prolonged sonication can generate heat and potentially degrade the compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **(-)-Enitociclib** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- Accurately weigh the required amount of **(-)-Enitociclib** powder. For 1 mL of a 10 mM stock solution, you will need 4.04 mg (Molecular Weight = 404.43 g/mol).
- Add the appropriate volume of anhydrous DMSO to the powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if needed.
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

This protocol is for preparing a 1 μ M working solution from a 10 mM DMSO stock, ensuring the final DMSO concentration is 0.1%.

Materials:

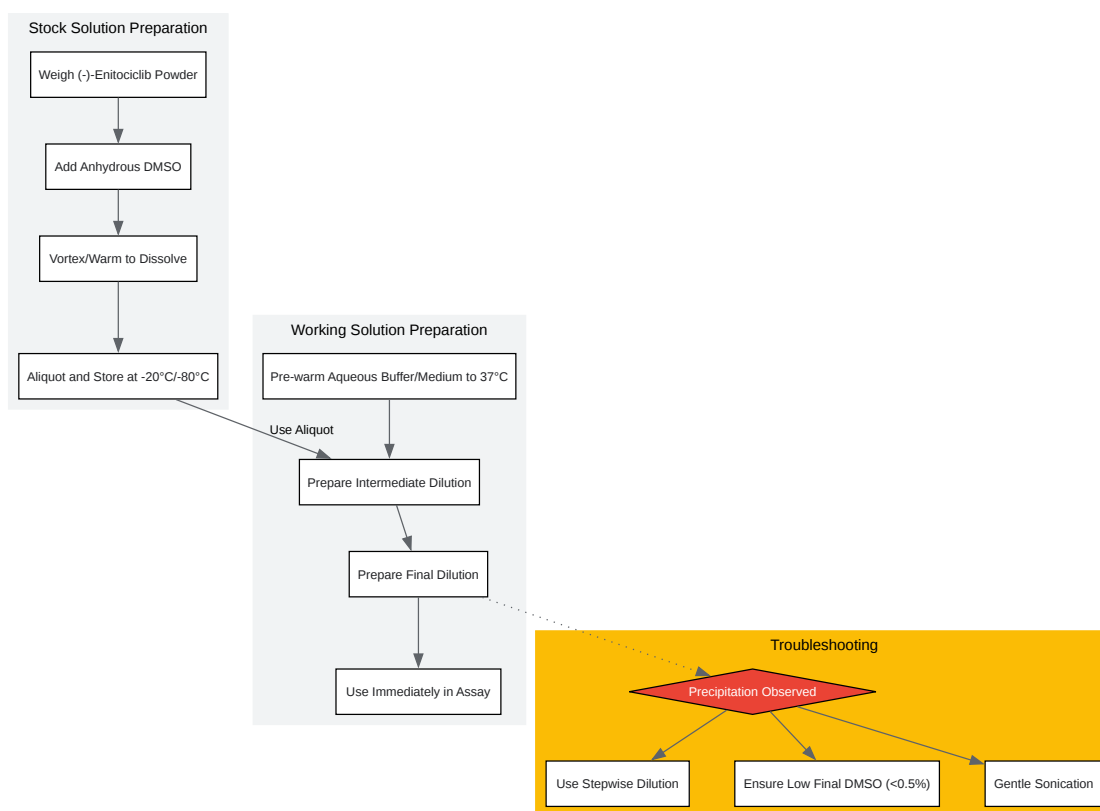
- 10 mM **(-)-Enitociclib** stock solution in DMSO
- Pre-warmed (37°C) sterile cell culture medium
- Sterile conical tubes

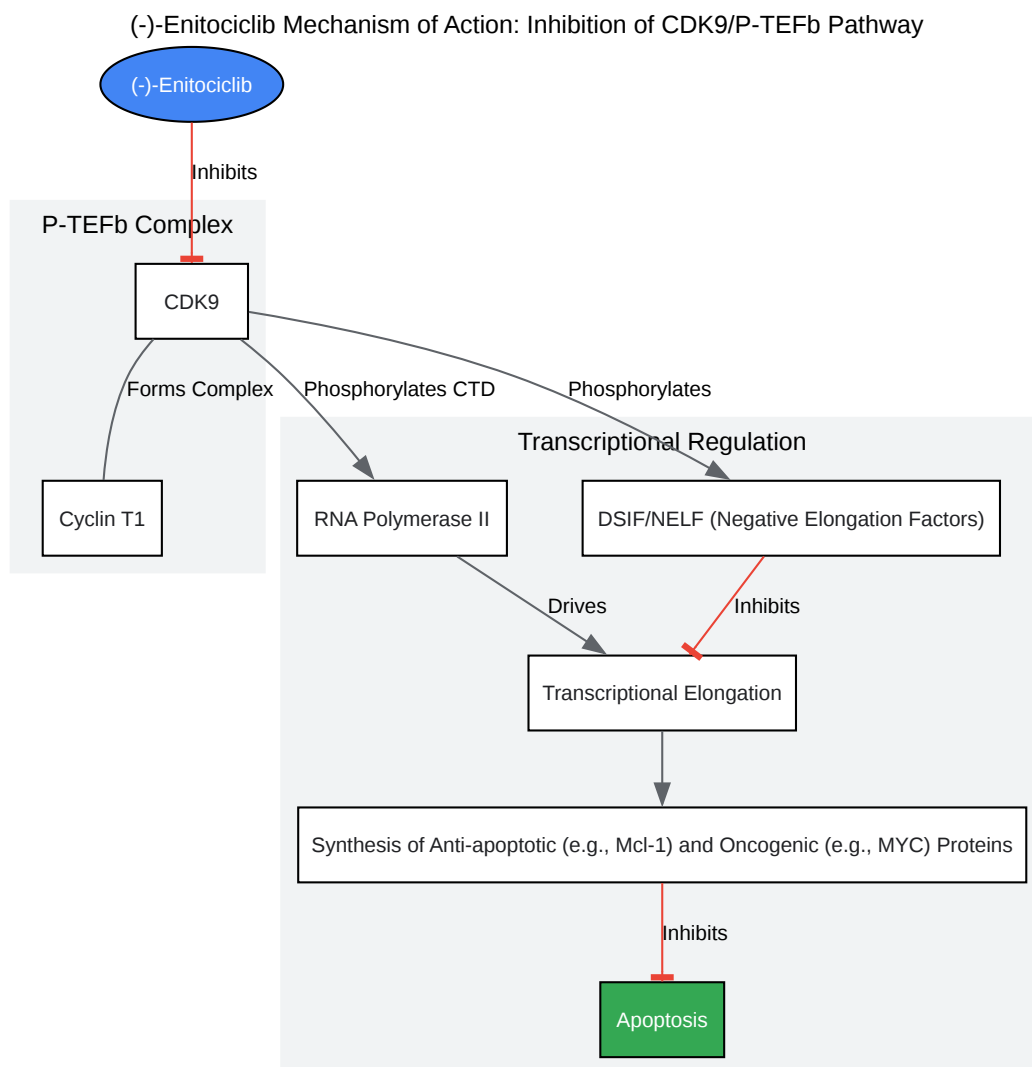
Procedure:

- Intermediate Dilution: In a sterile tube, add 99 μL of pre-warmed cell culture medium. To this, add 1 μL of the 10 mM **(-)-Enitociclib** DMSO stock solution. Mix gently by pipetting up and down. This creates a 100 μM intermediate solution with 1% DMSO.
- Final Dilution: In a separate sterile tube containing the final volume of pre-warmed cell culture medium for your experiment (e.g., 9.9 mL), add 100 μL of the 100 μM intermediate solution.
- Mix the final solution gently but thoroughly by inverting the tube several times.
- The final concentration of **(-)-Enitociclib** will be 1 μM , and the final DMSO concentration will be 0.1%.
- Use the prepared working solution immediately for your experiment.

Signaling Pathway and Experimental Workflow Diagrams

Experimental Workflow for Preparing (-)-Enitociclib Working Solution





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